

Tizoxanide vs. Tizoxanide Glucuronide: A Head-to-Head Comparison of In Vitro Activity

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Compound of Interest

Compound Name: Tizoxanide

Cat. No.: B1683187

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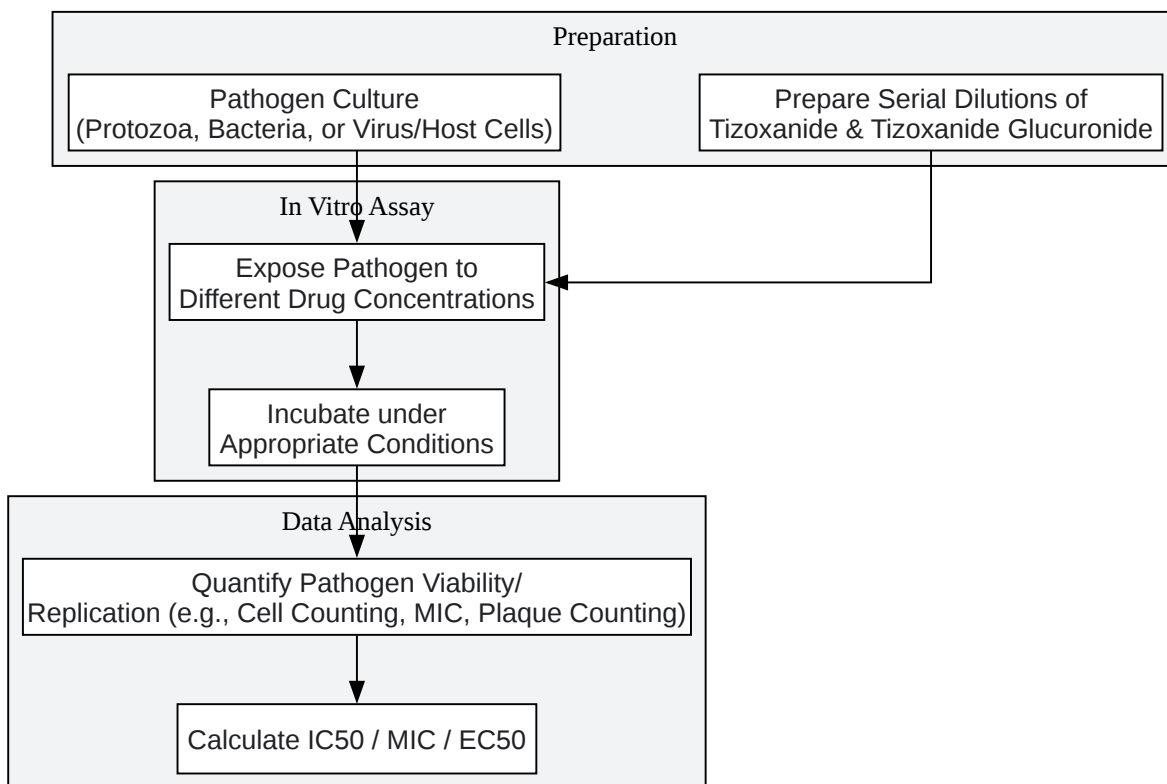
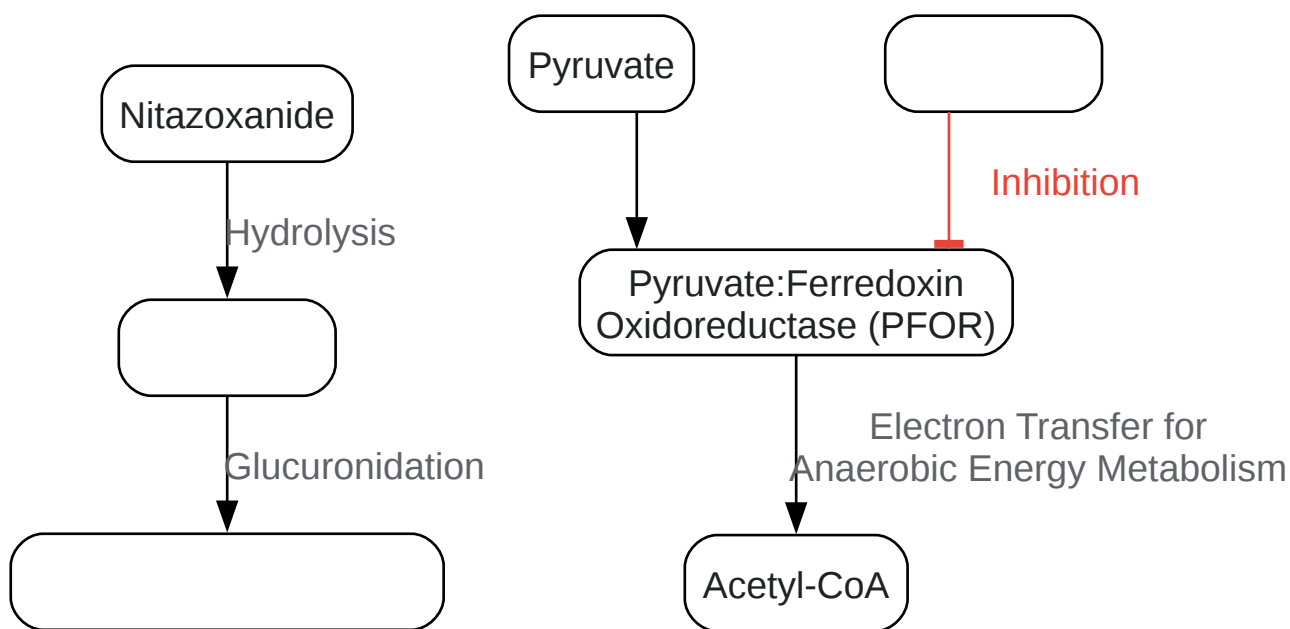
For Researchers, Scientists, and Drug Development Professionals

Introduction

Nitazoxanide, a broad-spectrum anti-infective agent, undergoes rapid deacetylation in vivo to its primary active metabolite, **tizoxanide**. **Tizoxanide** is further metabolized, predominantly through glucuronidation, to form **tizoxanide** glucuronide. Understanding the comparative activity of **tizoxanide** and its glucuronide metabolite is crucial for a comprehensive assessment of the drug's overall efficacy and pharmacokinetic profile. This guide provides a head-to-head comparison of the in vitro activity of **tizoxanide** and **tizoxanide** glucuronide, supported by experimental data and detailed methodologies.

Metabolic Pathway of Nitazoxanide

Nitazoxanide is a prodrug that is rapidly converted to its active form, **tizoxanide**, which is then metabolized to **tizoxanide** glucuronide.



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- To cite this document: BenchChem. [Tizoxanide vs. Tizoxanide Glucuronide: A Head-to-Head Comparison of In Vitro Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683187#a-head-to-head-comparison-of-tizoxanide-and-its-glucuronide-metabolite-s-activity]

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